

Troubleshooting Z-Vdvad-fmk solubility issues in aqueous solutions.

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Compound of Interest

Compound Name: Z-Vdvad-fmk

Cat. No.: B1150352

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Z-VAD-FMK Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with the pan-caspase inhibitor, Z-VAD-FMK, in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is Z-VAD-FMK and why is it used in research?

A1: Z-VAD-FMK (Carbobenzoxy-Valyl-Alanyl-Aspartyl-[O-methyl]-fluoromethylketone) is a cell-permeable, irreversible pan-caspase inhibitor. It is widely used in apoptosis research to block caspase-mediated cell death by binding to the catalytic site of caspase enzymes. This allows researchers to study the role of caspases in various cellular processes, including apoptosis, inflammation, and neurodegenerative diseases.

Q2: What is the primary solvent for dissolving Z-VAD-FMK?

A2: The recommended solvent for Z-VAD-FMK is high-purity dimethyl sulfoxide (DMSO). It is readily soluble in DMSO but is practically insoluble in water and ethanol.

Q3: What are the recommended concentrations for stock and working solutions?

A3: It is recommended to prepare a concentrated stock solution of Z-VAD-FMK in DMSO, typically between 10 mM and 20 mM. For cell-based assays, the working concentration can

range from 5 μ M to 100 μ M, depending on the cell type and experimental conditions. It is crucial to determine the optimal concentration for your specific experimental setup.

Q4: How should I store Z-VAD-FMK stock solutions?

A4: Z-VAD-FMK stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

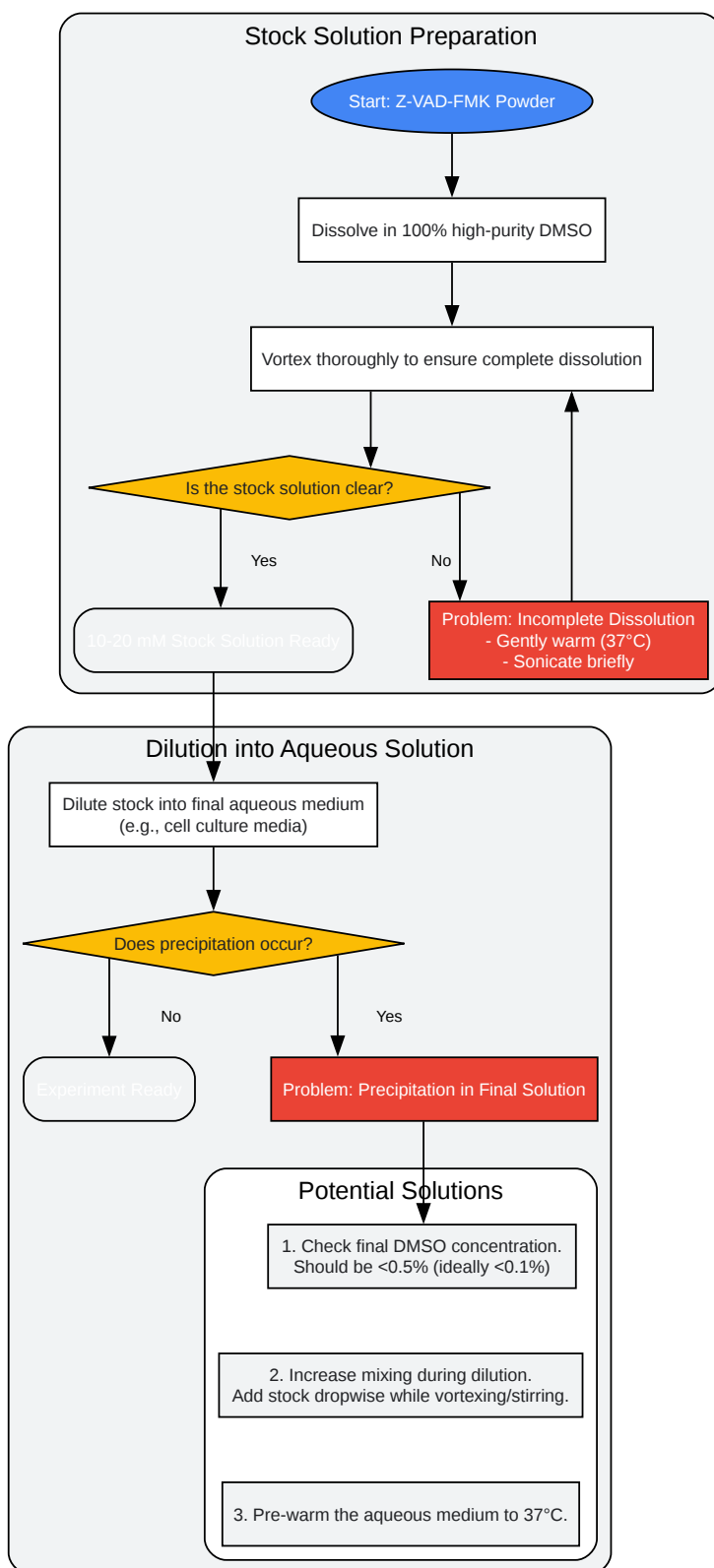
Q5: Can I prepare a stock solution of Z-VAD-FMK in an aqueous buffer like PBS?

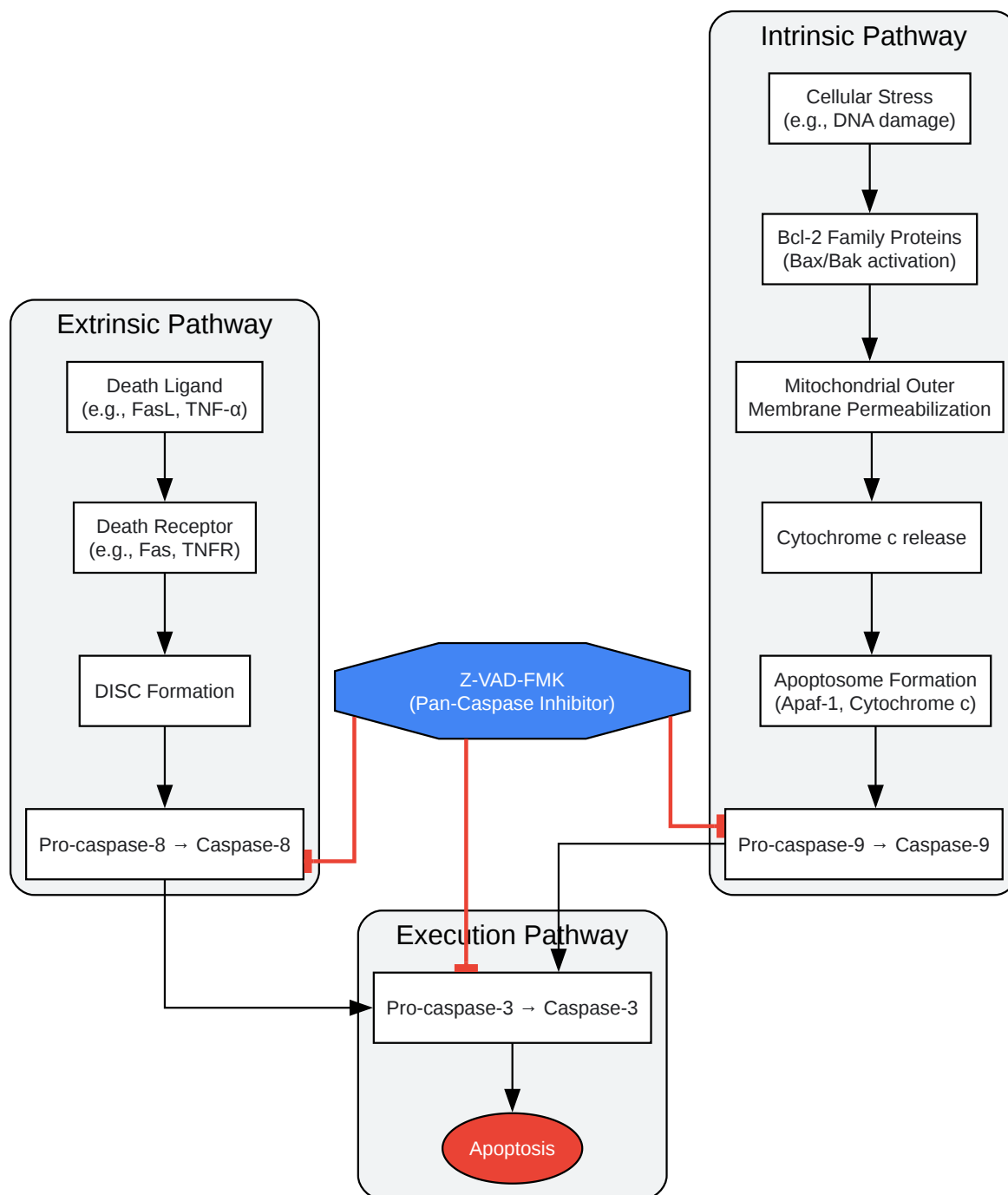
A5: No, Z-VAD-FMK is not soluble in aqueous buffers. Attempting to dissolve it directly in PBS or other aqueous solutions will result in precipitation. A concentrated stock solution must first be prepared in DMSO.

Troubleshooting Guide: Z-VAD-FMK Precipitation in Aqueous Solutions

Precipitation of Z-VAD-FMK upon dilution into aqueous cell culture media or buffers is a common issue. This guide provides a step-by-step approach to troubleshoot and prevent this problem.

Visual Troubleshooting Workflow





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